

# Technical Guide: Properties of tert-Butyl Propiolate

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## Compound of Interest

Compound Name: *tert-Butyl propiolate*

Cat. No.: B084159

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This guide provides core technical data on **tert-Butyl propiolate**, a common reagent in organic synthesis.

## Core Molecular Data

**Tert-Butyl propiolate** is an ester characterized by the presence of an alkyne functional group, making it a valuable building block in the synthesis of more complex molecules, including heterocycles and unsaturated amino acids.<sup>[1]</sup> Its key quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>2</sub>	<sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	126.15 g/mol	<sup>[1]</sup> <sup>[2]</sup> <sup>[4]</sup> <sup>[5]</sup>
Linear Formula	HC≡CCOOC(CH <sub>3</sub> ) <sub>3</sub>	<sup>[4]</sup>
CAS Number	13831-03-3	<sup>[2]</sup> <sup>[3]</sup>

## Experimental Protocols & Methodologies

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis.

#### Methodology for Molecular Formula Determination:

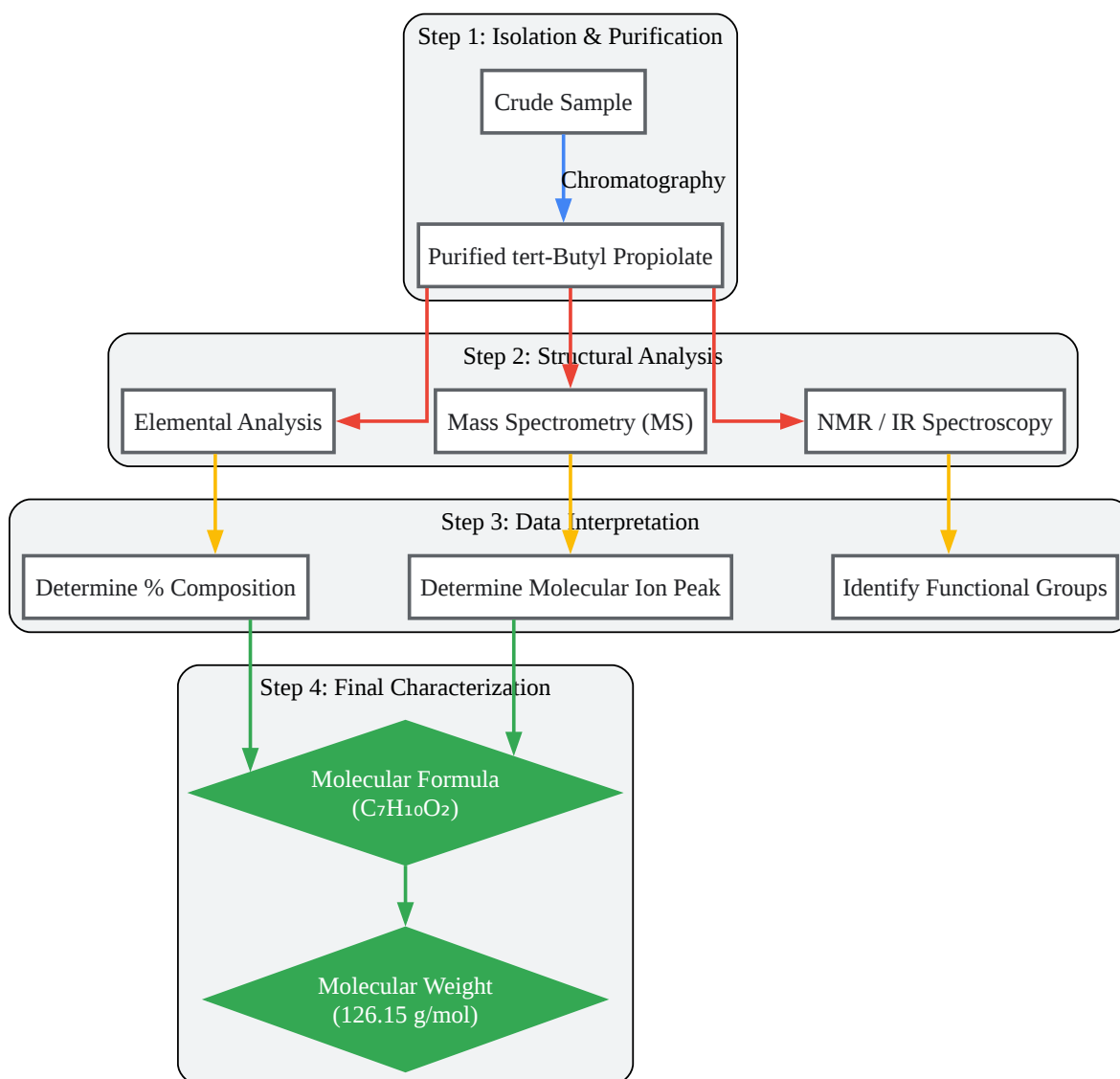
- **Elemental Analysis:** This technique determines the mass percentages of each element (Carbon, Hydrogen, Oxygen) in a sample of **tert-Butyl propiolate**.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) can provide a highly accurate mass-to-charge ratio of the molecular ion, which allows for the determination of the precise elemental composition, confirming the molecular formula of  $C_7H_{10}O_2$ .

#### Methodology for Molecular Weight Determination:

- **Calculation from Formula:** Once the molecular formula ( $C_7H_{10}O_2$ ) is established, the molecular weight is calculated by summing the atomic weights of the constituent atoms (7 x Carbon, 10 x Hydrogen, 2 x Oxygen).
- **Mass Spectrometry:** This technique directly measures the mass-to-charge ratio of the molecule, providing a direct measurement of the molecular weight.<sup>[5]</sup>

## Conceptual Workflow

The following diagram illustrates the logical workflow for characterizing a chemical compound like **tert-Butyl propiolate**.



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Workflow for Chemical Compound Characterization.

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## References

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